

A Comprehensive Spectroscopic Guide to trans-2-Hexenyl Acetate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *trans-2-Hexenyl acetate*

CAS No.: 2497-18-9

Cat. No.: B1223535

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This in-depth technical guide provides a detailed analysis of the spectroscopic data for **trans-2-Hexenyl acetate** (CAS No. 2497-18-9), a key fragrance and flavor compound.^{[1][2]} Aimed at researchers, scientists, and professionals in drug development and chemical analysis, this document offers a thorough examination of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. The guide emphasizes the causal relationships behind experimental choices and provides a framework for the structural elucidation and quality control of this important unsaturated ester.

Introduction to trans-2-Hexenyl Acetate

trans-2-Hexenyl acetate is a colorless liquid with a characteristic fresh, green, and fruity aroma, often described as reminiscent of apple and banana.^[1] It is a naturally occurring compound found in various fruits and essential oils, and it is also synthesized for use in the flavor and fragrance industry.^[3] The unique sensory properties of **trans-2-Hexenyl acetate** are a direct consequence of its molecular structure, which features a six-carbon chain with a trans-configured double bond and an acetate ester functional group. Spectroscopic techniques are indispensable for verifying the structure, purity, and isomeric integrity of this compound.

Molecular Structure and Spectroscopic Correlation

The structure of **trans-2-Hexenyl acetate** is foundational to understanding its spectral data. The key structural features to be identified are the acetate group, the trans-disubstituted alkene, and the aliphatic chain.

Caption: Molecular structure of **trans-2-Hexenyl acetate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the detailed structural analysis of organic molecules. For **trans-2-Hexenyl acetate**, both ^1H and ^{13}C NMR provide unambiguous evidence for its structure.

Experimental Protocol: NMR Spectroscopy

A typical NMR experiment for a liquid sample like **trans-2-Hexenyl acetate** involves the following steps:

- **Sample Preparation:** A small amount of the neat liquid (typically 5-10 mg) is dissolved in approximately 0.6-0.7 mL of a deuterated solvent, commonly chloroform-d (CDCl_3), in a 5 mm NMR tube. A small amount of tetramethylsilane (TMS) can be added as an internal standard for chemical shift referencing ($\delta = 0.00$ ppm), although modern spectrometers can reference the residual solvent peak.
- **Instrument Setup:** The NMR spectrometer is tuned to the appropriate frequencies for ^1H and ^{13}C nuclei. Standard acquisition parameters are set, which may be optimized for concentration and desired resolution.
- **Data Acquisition:** The ^1H NMR spectrum is typically acquired first due to its higher sensitivity. This is followed by the ^{13}C NMR spectrum, which may require a longer acquisition time.
- **Data Processing:** The raw data (Free Induction Decay - FID) is Fourier transformed to generate the frequency-domain spectrum. This is followed by phasing, baseline correction, and integration to obtain the final spectrum for analysis.

^1H NMR Spectroscopic Data

The ^1H NMR spectrum of **trans-2-Hexenyl acetate** provides a wealth of information regarding the proton environment in the molecule.

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~5.72	m	1H	H-3
~5.55	m	1H	H-2
~4.53	d	2H	H-1
~2.06	m	2H	H-4
~2.04	s	3H	H-8
~1.40	m	2H	H-5
~0.91	t	3H	H-6

Data sourced from ChemicalBook.[4]

Interpretation of the ^1H NMR Spectrum:

- The signals for the vinylic protons (H-2 and H-3) appear in the downfield region (~5.5-5.8 ppm) due to the deshielding effect of the double bond. The multiplicity of these signals is complex due to coupling to each other and to the adjacent methylene protons. The large coupling constant between H-2 and H-3 is characteristic of a trans configuration.
- The methylene protons adjacent to the ester oxygen (H-1) are deshielded and appear as a doublet around 4.53 ppm, coupled to the vinylic proton H-2.
- The singlet at approximately 2.04 ppm corresponds to the three protons of the acetate methyl group (H-8). Its integration value of 3H is a key identifier for the acetate moiety.
- The remaining aliphatic protons (H-4, H-5, and H-6) appear in the upfield region, with chemical shifts and multiplicities consistent with their positions in the alkyl chain.

^{13}C NMR Spectroscopic Data

The ^{13}C NMR spectrum complements the ^1H NMR data by providing information about the carbon skeleton.

Chemical Shift (δ) ppm	Assignment
~170.8	C-7 (C=O)
~135.0	C-3
~125.5	C-2
~65.0	C-1
~34.5	C-4
~22.0	C-5
~20.9	C-8
~13.6	C-6

Interpretation of the ^{13}C NMR Spectrum:

- The carbonyl carbon of the ester group (C-7) is the most downfield signal, appearing around 170.8 ppm.
- The two sp^2 hybridized carbons of the double bond (C-2 and C-3) are observed at approximately 125.5 and 135.0 ppm.
- The carbon attached to the ester oxygen (C-1) is found at around 65.0 ppm.
- The remaining aliphatic carbons (C-4, C-5, C-6, and C-8) appear in the upfield region, consistent with their chemical environments.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule.

Experimental Protocol: IR Spectroscopy

For a liquid sample like **trans-2-Hexenyl acetate**, the IR spectrum is typically obtained using the neat liquid film method:

- **Sample Preparation:** A drop of the neat liquid is placed between two salt plates (e.g., NaCl or KBr).
- **Data Acquisition:** The salt plates are placed in the sample holder of the IR spectrometer, and the spectrum is recorded.
- **Background Subtraction:** A background spectrum of the empty salt plates is recorded and subtracted from the sample spectrum to remove any atmospheric and instrumental interferences.

IR Spectroscopic Data

The IR spectrum of **trans-2-Hexenyl acetate** displays characteristic absorption bands corresponding to its functional groups.

Wavenumber (cm ⁻¹)	Intensity	Assignment
~2960	Strong	C-H (sp ³) stretching
~2870	Medium	C-H (sp ³) stretching
~1740	Strong	C=O (ester) stretching
~1670	Medium	C=C (alkene) stretching
~1230	Strong	C-O (ester) stretching
~970	Strong	=C-H out-of-plane bending (trans)

Data sourced from ChemicalBook.[5]

Interpretation of the IR Spectrum:

- A very strong absorption band around 1740 cm⁻¹ is indicative of the C=O stretching vibration of the ester functional group.

- The C-O stretching vibration of the ester is observed as a strong band around 1230 cm^{-1} .
- The presence of the C=C double bond is confirmed by a medium intensity absorption at approximately 1670 cm^{-1} .
- A strong band around 970 cm^{-1} is characteristic of the out-of-plane bending of the C-H bonds on a trans-disubstituted double bond. This is a key diagnostic peak for the stereochemistry of the alkene.
- The strong absorptions in the $2850\text{-}3000\text{ cm}^{-1}$ region are due to the C-H stretching vibrations of the aliphatic portions of the molecule.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification and structural elucidation.

Experimental Protocol: Mass Spectrometry

Electron Ionization (EI) is a common technique for the mass spectrometric analysis of volatile compounds like **trans-2-Hexenyl acetate**:

- **Sample Introduction:** A small amount of the sample is introduced into the mass spectrometer, often via a gas chromatograph (GC-MS) for separation and purification.
- **Ionization:** In the ion source, the sample molecules are bombarded with a high-energy electron beam (typically 70 eV), causing them to ionize and fragment.
- **Mass Analysis:** The resulting positively charged ions are accelerated and separated based on their mass-to-charge ratio (m/z).
- **Detection:** The separated ions are detected, and a mass spectrum is generated, which is a plot of ion abundance versus m/z .

Mass Spectrometric Data

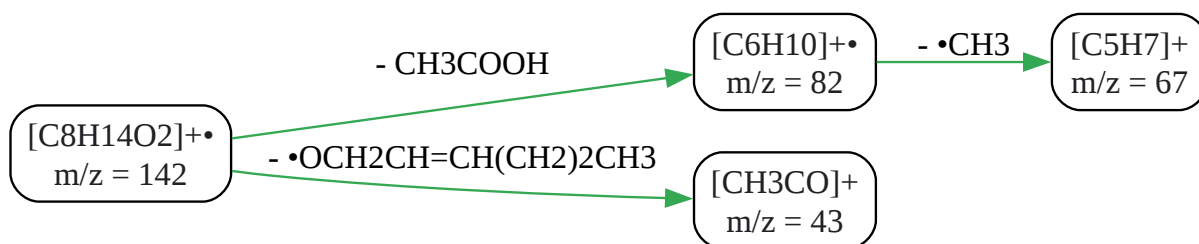
The mass spectrum of **trans-2-Hexenyl acetate** shows a molecular ion peak and several characteristic fragment ions.

m/z	Relative Intensity	Proposed Fragment
142	Low	$[M]^+$ (Molecular Ion)
82	Moderate	$[M - \text{CH}_3\text{COOH}]^+$
67	High	$[\text{C}_5\text{H}_7]^+$
43	Very High	$[\text{CH}_3\text{CO}]^+$ (Base Peak)

Data sourced from ChemicalBook.[6]

Interpretation of the Mass Spectrum:

- The molecular ion peak $[M]^+$ is observed at m/z 142, which corresponds to the molecular weight of $\text{C}_8\text{H}_{14}\text{O}_2$.
- The base peak at m/z 43 is due to the formation of the highly stable acetyl cation ($[\text{CH}_3\text{CO}]^+$).
- A significant peak at m/z 82 results from the loss of acetic acid (CH_3COOH , 60 Da) from the molecular ion via a McLafferty-type rearrangement.
- The peak at m/z 67 can be attributed to the C_5H_7^+ fragment, formed by further fragmentation of the $[M - \text{CH}_3\text{COOH}]^+$ ion.



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- [3. scentree.co \[scentree.co\]](#)
- [4. trans-2-Hexenyl acetate\(2497-18-9\) 1H NMR \[m.chemicalbook.com\]](#)
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- To cite this document: BenchChem. [A Comprehensive Spectroscopic Guide to trans-2-Hexenyl Acetate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1223535/docs#a-comprehensive-spectroscopic-guide-to-trans-2-hexenyl-acetate\]](https://www.benchchem.com/product/b1223535/docs#a-comprehensive-spectroscopic-guide-to-trans-2-hexenyl-acetate)

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